

4,4'-Dihydroxyazobenzene chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,4'-Dihydroxyazobenzene

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An In-depth Technical Guide to 4,4'-Dihydroxyazobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4'-Dihydroxyazobenzene**, a versatile organic compound with significant potential in various scientific and therapeutic fields. This document details its chemical structure, physicochemical properties, synthesis protocols, and biological activities, with a focus on its applications in research and drug development.

Chemical Structure and IUPAC Name

4,4'-Dihydroxyazobenzene is an aromatic azo compound characterized by two phenol rings linked by a diazene ($-N=N-$) bridge. The hydroxyl groups are located at the para position of each benzene ring, resulting in a symmetrical molecular structure.^[1]

The standard IUPAC name for this compound is 4-[(4-hydroxyphenyl)diazenyl]phenol.^{[1][2]}

Caption: Chemical structure of **4,4'-Dihydroxyazobenzene**.

Physicochemical Properties

A summary of the key physicochemical properties of **4,4'-Dihydroxyazobenzene** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1][2]
Molecular Weight	214.22 g/mol	[1][2]
Appearance	Amber to brown to dark green powder/crystal	[3][4]
Melting Point	215 °C (with decomposition)	[1][4]
Solubility	Soluble in most organic solvents (e.g., Methanol, EtOH); Insoluble in water	[4][5]
Maximum Absorption (λ _{max})	360 nm (in EtOH)	[4]
SMILES	<chem>Oc1ccc(N=Nc2ccc(O)cc2)cc1</chem>	[1][3]
InChI Key	WKODVHZBYIBMOC-UHFFFAOYSA-N	[1][2]
CAS Number	2050-16-0	[1][2]

Biological Activity: Antimicrobial Properties

4,4'-Dihydroxyazobenzene (DHAB) has demonstrated notable in vitro antimicrobial and antibiofilm activity against clinically relevant pathogens.[6] Its mechanism is believed to involve the induction of oxidative stress and subsequent membrane damage in bacterial cells.[6]

Organism	Test	Value	Reference
Staphylococcus aureus	Minimal Inhibitory Concentration (MIC)	64 mg/L	[6]
Minimal Bactericidal Concentration (MBC)	256 mg/L	[6]	
Staphylococcus pseudintermedius	Minimal Inhibitory Concentration (MIC)	32 mg/L	[6]
Minimal Bactericidal Concentration (MBC)	64 mg/L	[6]	

Experimental Protocols

Detailed methodologies for the synthesis of **4,4'-Dihydroxyazobenzene** are provided below.

This method involves the diazotization of p-aminophenol followed by a coupling reaction with phenol.[7]

Materials:

- p-Aminophenol
- 1 M Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Methanol (CH₃OH), pre-cooled
- Phenol
- 3 M Sodium hydroxide (NaOH)
- Concentrated HCl

Procedure:

- Dissolve p-aminophenol (10.0 g, 91.64 mmol) in 200 mL of 1 M HCl solution. Cool the solution to 0°C using an ice bath.[7]
- Prepare a solution of sodium nitrite (9.34 g, 109.8 mmol) in 150 mL of H₂O. Add this solution to the p-aminophenol solution.[7]
- Add 200 mL of pre-cooled methanol to the diazotized solution and stir the mixture for 1 hour. [7]
- Prepare a separate solution of phenol (8.62 g, 91.64 mmol) in 65 mL of 3 M aqueous sodium hydroxide.[7]
- Add the phenol solution drop-wise to the reaction mixture and continue stirring at room temperature for 2 hours.[7]
- Remove methanol from the mixture by evaporation.
- Adjust the pH to <5 by adding concentrated HCl, which will cause the product to precipitate. [7]
- Collect the precipitate by filtration, wash with H₂O, and recrystallize from an ethanol/water mixture to yield pure **4,4'-Dihydroxyazobenzene**. [7]

This alternative method utilizes p-nitrophenol as the starting material in a reaction with potassium hydroxide.[8]

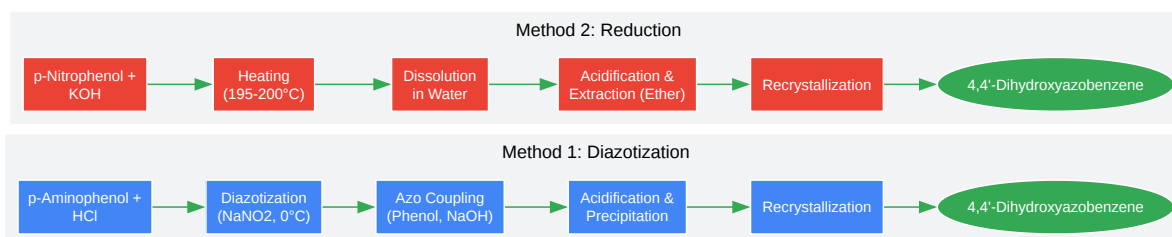
Materials:

- p-Nitrophenol
- Potassium hydroxide (KOH)
- Water (H₂O)
- Concentrated Hydrochloric acid (HCl)
- Diethyl ether

- Sodium sulfate (Na_2SO_4)
- Ethanol (50% v/v aqueous solution)

Procedure:

- Create a mixture of KOH (25 g, 380 mmol), p-nitrophenol (5 g, 36 mmol), and 6 mL of water.
[8]
- Heat the mixture to 120°C and let it stand for 1 hour.[8]
- Slowly increase the temperature to 195-200°C. A vigorous reaction will occur, forming a brown, viscous liquid.[8]
- After the reaction is complete, dissolve the product in water.
- Acidify the resulting dark-red solution to pH 3 with concentrated HCl.[8]
- Extract the product from the acidified solution using diethyl ether.[8]
- Combine the ether extracts and dry them over Na_2SO_4 overnight.[8]
- Remove the ether by vacuum evaporation.
- Recrystallize the residue from a 50% (v/v) ethanol aqueous solution to obtain yellow crystals of **4,4'-Dihydroxyazobenzene**. [8]

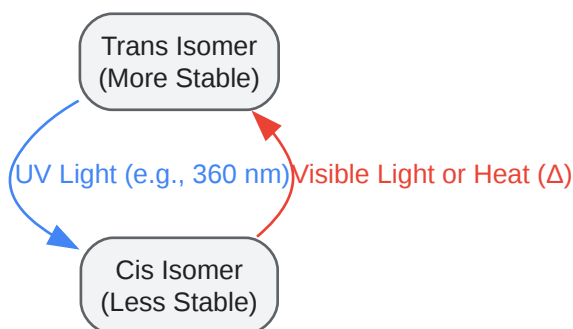


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Caption: Generalized workflows for the synthesis of **4,4'-Dihydroxyazobenzene**.

Key Chemical Properties and Mechanisms

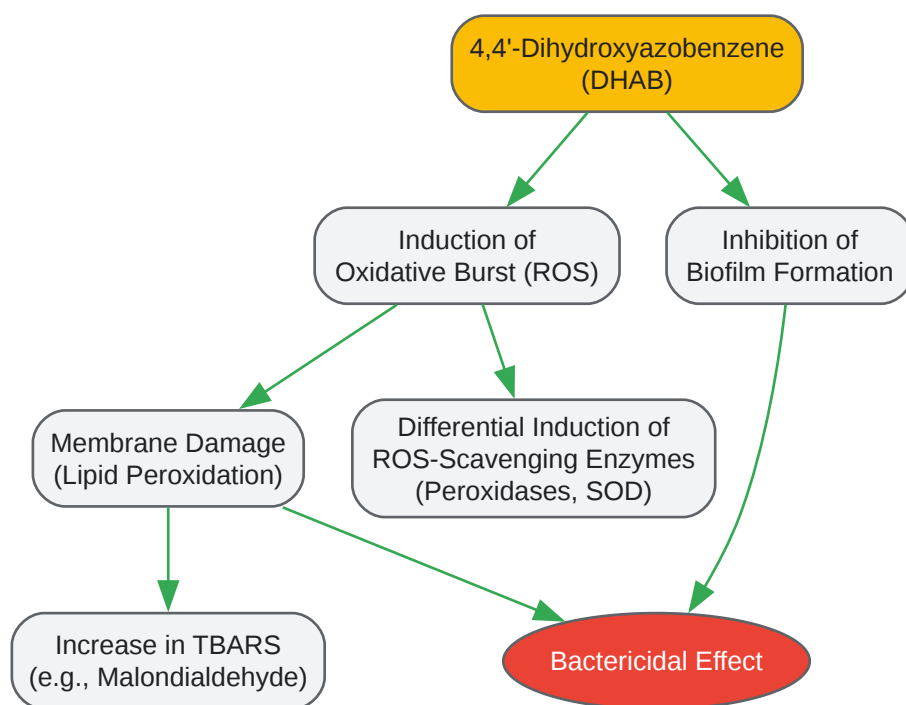
A hallmark of azobenzene derivatives is their ability to undergo reversible photoisomerization. [1] Upon exposure to UV light (around 360 nm), the stable trans isomer converts to the less stable cis isomer. This process can be reversed by exposing the cis isomer to visible light or through thermal relaxation. This light-responsive behavior makes it a valuable component for developing photoresponsive materials, smart coatings, and controlled drug delivery systems. [1] [9]



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Caption: Reversible photoisomerization of **4,4'-Dihydroxyazobenzene**.

The antimicrobial effect of **4,4'-Dihydroxyazobenzene** against staphylococci is attributed to its ability to induce oxidative stress and compromise the bacterial cell membrane. [6]



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Caption: Proposed antimicrobial mechanism of **4,4'-Dihydroxyazobenzene**.

Applications in Research and Development

The unique properties of **4,4'-Dihydroxyazobenzene** make it a valuable molecule for various applications:

- **Drug Development:** It serves as a lead compound for developing new antimicrobial and antifungal agents, particularly against drug-resistant strains.[6]
- **Smart Materials:** Its photoresponsive nature is utilized in creating smart coatings, sensors, and other materials that can change their properties in response to light.[1][9]
- **Dye Industry:** It is an important intermediate in the synthesis of various azo dyes.[1]
- **Biochemical Research:** The compound and its derivatives are used as biochemical probes to study interactions between carbohydrates and proteins.

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- To cite this document: BenchChem. [4,4'-Dihydroxyazobenzene chemical structure and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221594#4-4-dihydroxyazobenzene-chemical-structure-and-iupac-name]

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